

Technical Data Sheet: 2',3'-Isopropylidene Adenosine-13C5

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Compound of Interest

Compound Name: 2',3'-Isopropylidene Adenosine-13C5

Cat. No.: B1160910

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This document provides a detailed analysis of the molecular weight of **2',3'-Isopropylidene Adenosine-13C5**, an isotopically labeled form of 2',3'-Isopropylideneadenosine. The inclusion of five Carbon-13 isotopes makes this compound a valuable tool in metabolic research, pharmacokinetic studies, and as an internal standard in mass spectrometry-based quantification.

Molecular Composition and Formula

2',3'-Isopropylidene Adenosine-13C5 is a derivative of the nucleoside adenosine. The molecular formula for the unlabeled compound is $C_{13}H_{17}N_5O_4$.^{[1][2][3]} In this isotopically labeled version, five of the thirteen carbon atoms are replaced with the stable heavy isotope, Carbon-13 (^{13}C).

The resulting molecular formula is $C_8^{13}C_5H_{17}N_5O_4$.^[4]

Theoretical Molecular Weight Calculation

The molecular weight is the sum of the atomic masses of all atoms in the molecule. For this calculation, the precise masses of the specific isotopes (^{12}C and ^{13}C) are used for the carbon atoms, while the standard atomic weights are used for the other elements, as they represent the natural isotopic abundance.

The calculation is as follows:

- Carbon (^{12}C): 8 atoms \times 12.000000 amu = 96.000000 amu
- Carbon-13 (^{13}C): 5 atoms \times 13.003355 amu = 65.016775 amu[5][6][7]
- Hydrogen (H): 17 atoms \times 1.0080 amu = 17.136000 amu[8][9]
- Nitrogen (N): 5 atoms \times 14.007 amu = 70.035000 amu[10][11][12]
- Oxygen (O): 4 atoms \times 15.999 amu = 63.996000 amu[13]

Total Calculated Molecular Weight = 312.184 g/mol

The reported molecular weight from commercial suppliers is 312.27 g/mol .[4] The minor difference between the theoretical calculation and the reported value can be attributed to variations in the accepted atomic mass values used by different organizations.

Data Presentation: Atomic and Molecular Weights

The quantitative data used for the molecular weight determination is summarized in the table below for clarity and comparison.

Element/Iso tope	Symbol	Number of Atoms	Standard Atomic Weight (amu)	Isotopic Mass (amu)	Subtotal (amu)
Carbon	C	8	12.011[14] [15]	12.000000	96.000000
Carbon-13	¹³ C	5	N/A	13.003355[16]	65.016775
Hydrogen	H	17	1.0080[17]	N/A	17.136000
Nitrogen	N	5	14.007[18] [19]	N/A	70.035000
Oxygen	O	4	15.999[20] [21]	N/A	63.996000
Total	39	312.184			

Experimental Protocols: Molecular Weight Determination

While the molecular weight is calculated theoretically, it is confirmed experimentally using mass spectrometry.

Protocol: Molecular Weight Verification by Mass Spectrometry

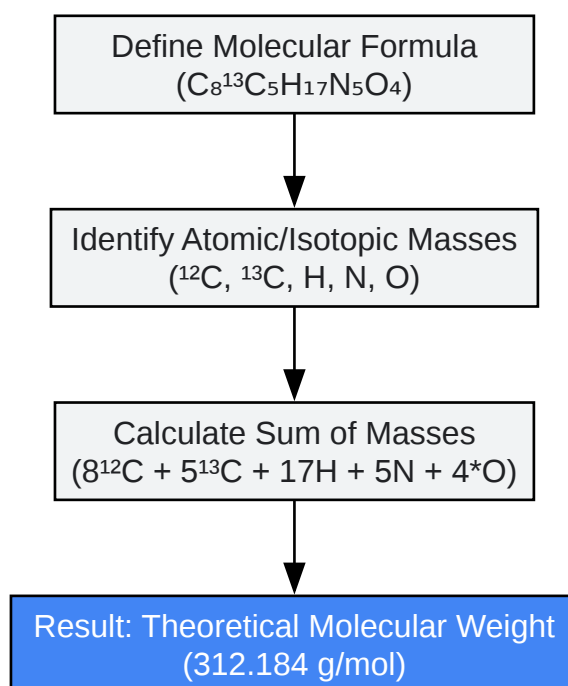
- **Sample Preparation:** A small quantity of **2',3'-Isopropylidene Adenosine-13C5** is dissolved in a suitable volatile solvent (e.g., methanol or acetonitrile) to a final concentration of approximately 1 µg/mL.
- **Instrumentation:** A high-resolution mass spectrometer (e.g., Orbitrap or TOF) is calibrated according to the manufacturer's instructions using a known calibration standard.
- **Ionization:** The prepared sample is introduced into the mass spectrometer, typically using electrospray ionization (ESI) in positive ion mode. This process generates protonated molecules, $[M+H]^+$.

- Mass Analysis: The instrument separates ions based on their mass-to-charge ratio (m/z).
- Data Acquisition: The mass spectrum is recorded, showing a peak corresponding to the $[M+H]^+$ ion. For **2',3'-Isopropylidene Adenosine-13C5**, this peak would be expected at an m/z of approximately 313.19 ($312.18 + \text{mass of } H^+$).
- Data Analysis: The exact mass of the observed peak is used to confirm the molecular weight and elemental composition of the compound.

Visualization of Molecular Composition

The following diagrams illustrate the logical relationship of the atoms contributing to the final molecular weight and the workflow for its determination.

Caption: Elemental contribution to the total molecular weight.



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Caption: Workflow for calculating the theoretical molecular weight.

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